

# Trivertal pharmacological properties

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## Compound Focus: Trivertal

CAS No.: 27939-60-2

Cat. No.: S1897961

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## Chemical Profile of Trivertal

**Trivertal**, a cyclohexene derivative with a molecular formula of C<sub>9</sub>H<sub>14</sub>O, is commercially produced as a mixture of isomers and is widely used in the fragrance industry for its green, herbal scent [1] [2].

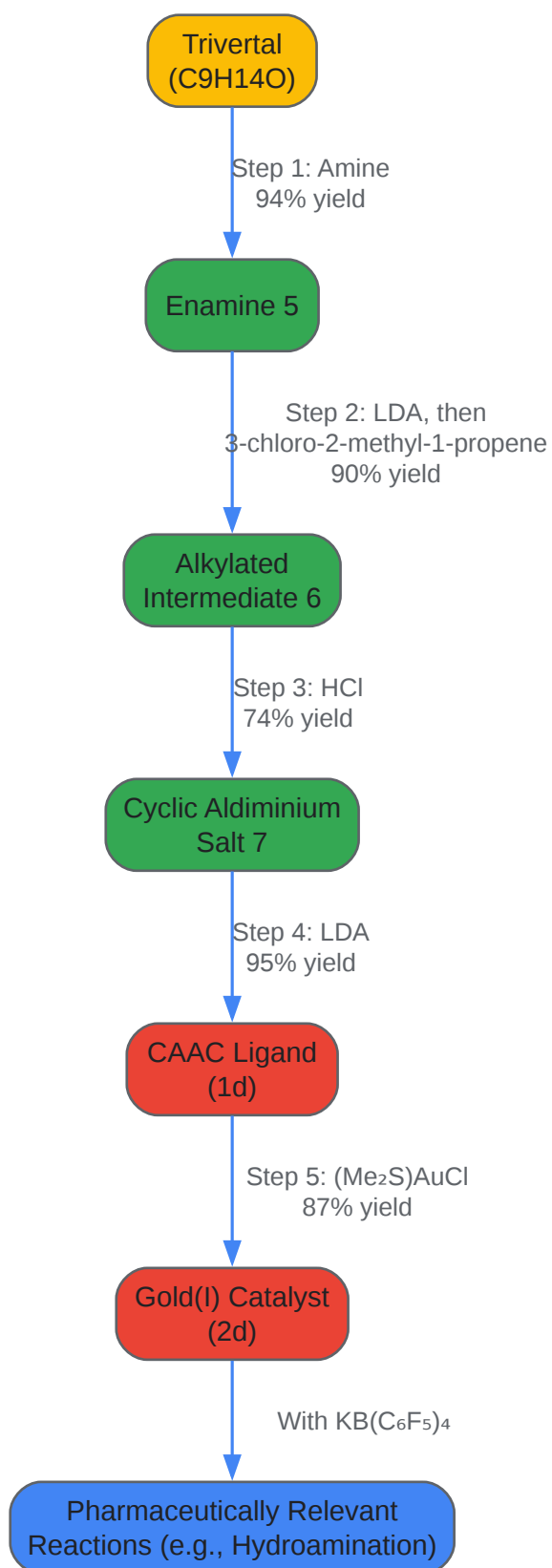
The table below summarizes its core chemical and physical properties:

Property	Specification
IUPAC Name	1,2-dimethylcyclohex-3-ene-1-carbaldehyde (among other synonyms) [1] [3]
CAS Number	68039-48-5 (common); 27939-60-2 (alternative) [1] [3]
Molecular Formula	C <sub>9</sub> H <sub>14</sub> O [1] [3] [2]
Molecular Weight	138.21 g/mol [1] [3] [2]
Boiling Point	196 °C (lit.) [3]
Density	0.936 g/mL at 25 °C [3]
Appearance	Colorless to fruit colorless liquid [2]
Key Functional Groups	Aldehyde, carbon-carbon double bond [1]

## Primary Application: Precursor to Catalytic Ligands

**Trivertal**'s most scientifically important application is its use as a starting material for synthesizing **stable spirocyclic (alkyl)(amino)carbenes (CAACs)** [1] [4]. These CAACs act as superior ligands for transition-metal catalysts, which are essential tools in modern organic synthesis, including the preparation of complex drug molecules [5] [4].

The following diagram illustrates the multi-step experimental protocol for converting **Trivertal** into a gold-based catalyst, which is then used to facilitate pharmacologically relevant reactions:



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Synthesis workflow from **Trivertal** to an active gold catalyst [4]

This protocol enables the synthesis of a rigid **spirocyclic (alkyl)(amino)carbene (CAAC)** ligand, which provides exceptional steric protection to the metal center. This stability is crucial for the catalyst's high performance in facilitating challenging reactions like the hydroamination of internal alkynes, a transformation with little precedent before this work [4].

## Direct Pharmacological and Biological Data

Direct biological studies on **Trivertal** are limited. One source indicates potential antimicrobial properties, though the context suggests this data may be associated with essential oils containing **Trivertal** rather than the isolated compound [1].

Microorganism	Minimum Inhibitory Concentration (MIC) (%)	Minimum Bactericidal Concentration (MBC) (%)
<i>E. coli</i>	0.5	1.0
<i>S. aureus</i>	0.3	0.6
<i>C. albicans</i>	0.4	0.8

Reported antimicrobial activity of a formulation containing **Trivertal** [1]. Values represent percentages of the formulation.

## Future Research Directions

The established utility of **Trivertal**-derived catalysts opens several promising avenues for drug discovery:

- **Catalysis Development:** Expanding the use of **Trivertal**-CAAC ligands with other transition metals to create new synthetic methodologies [1].
- **Medicinal Chemistry:** Leveraging the catalytic methods (e.g., one-pot synthesis of dihydroquinolines) enabled by these systems to rapidly generate libraries of nitrogen-containing heterocycles for biological screening [1] [4].

- **Antimicrobial Development:** Conducting systematic studies to isolate and confirm **Trivertal's** own antimicrobial effects and its mechanism of action [1].

In summary, **Trivertal's** primary value for researchers lies in its role as a cost-effective and efficient building block for advanced catalysts. Its direct pharmacological properties are an area that requires further investigation.

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## References

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